

Proper Disposal of SR-717: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: SR-717

Cat. No.: B15607652

[Get Quote](#)

Effective management of chemical waste is a critical component of laboratory safety and environmental responsibility. This document provides essential guidance on the proper disposal procedures for **SR-717**, a non-nucleotide STING agonist, to ensure the safety of laboratory personnel and compliance with regulations.

SR-717 is a cGAMP analog that functions as a non-nucleoside STING agonist, demonstrating antitumor activity by promoting immune cell activation.^[1] Available as a free acid or a lithium salt, its proper handling and disposal are paramount.^{[2][3][4][5]} This guide outlines the necessary steps for the safe disposal of **SR-717** in a laboratory setting.

Hazard Identification and Safety Precautions

The Safety Data Sheet (SDS) for **SR-717** (free acid) indicates that the compound is harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.^[6] Therefore, strict adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE):

- Hand Protection: Wear protective gloves.^[6]

- Eye Protection: Use safety goggles with side-shields.[6]
- Skin and Body Protection: Wear impervious clothing.[6]
- Respiratory Protection: Use a suitable respirator and ensure adequate ventilation.[6]

Step-by-Step Disposal Procedures

The following procedures are based on the available safety data and standard laboratory practices for chemical waste disposal.

1. Spill Management:

- In case of a spill, evacuate personnel to a safe area.[6]
- Wear full personal protective equipment.[6]
- Prevent further leakage or spillage if it is safe to do so.[6]
- For liquid spills, absorb the solution with a finely-powdered, liquid-binding material such as diatomite or universal binders.[6]
- For solid spills, avoid generating dust.[6]
- Collect the absorbed material and contaminated soil into a suitable, labeled container for disposal.

2. Decontamination:

- Decontaminate surfaces and equipment that have come into contact with **SR-717** by scrubbing with alcohol.[6]
- Collect all decontamination materials (e.g., wipes, swabs) for disposal as chemical waste.

3. Waste Collection and Storage:

- All **SR-717** waste, including unused product, contaminated materials, and spill cleanup debris, must be collected in designated, properly labeled, and sealed containers.
- Store waste containers in a well-ventilated area, away from incompatible materials.
- Do not mix **SR-717** waste with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

4. Final Disposal:

- Dispose of contaminated material according to your institution's specific waste disposal protocols and in compliance with local, state, and federal regulations.[6]
- Contact your institution's EHS office for guidance on the specific disposal route for this category of chemical waste.

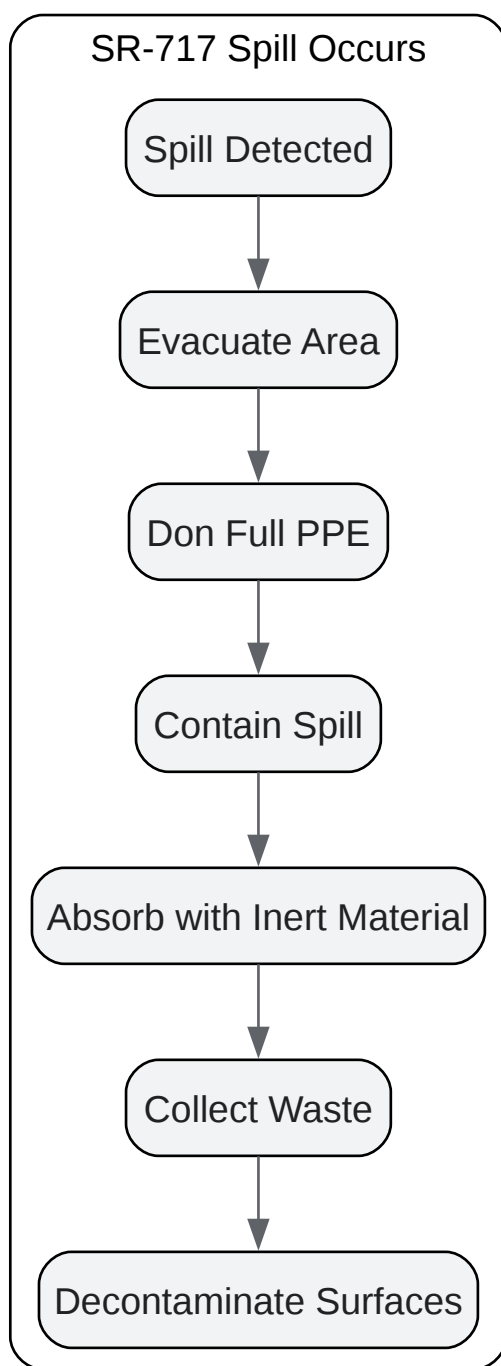
Quantitative Data for SR-717

The following table summarizes key quantitative data for **SR-717** and its lithium salt.

Property	SR-717 (free acid)	SR-717 (lithium salt)	Reference
Molecular Formula	C15H9F2N5O3	C15H8F2LiN5O3	[4][7]
Molecular Weight	345.27 g/mol	351.19 g/mol	[2][7]
CAS Number	2375420-34-9	2375421-09-1	[3][6]
Solubility in DMSO	20 mg/mL (56.95 mM)	20 mg/mL (56.94 mM)	[1][2]
Storage (Powder)	-20°C for 3 years	-80°C for 2 years	[1][8]
Storage (In Solvent)	-80°C for 1 year	-20°C for 1 year	[1][8]

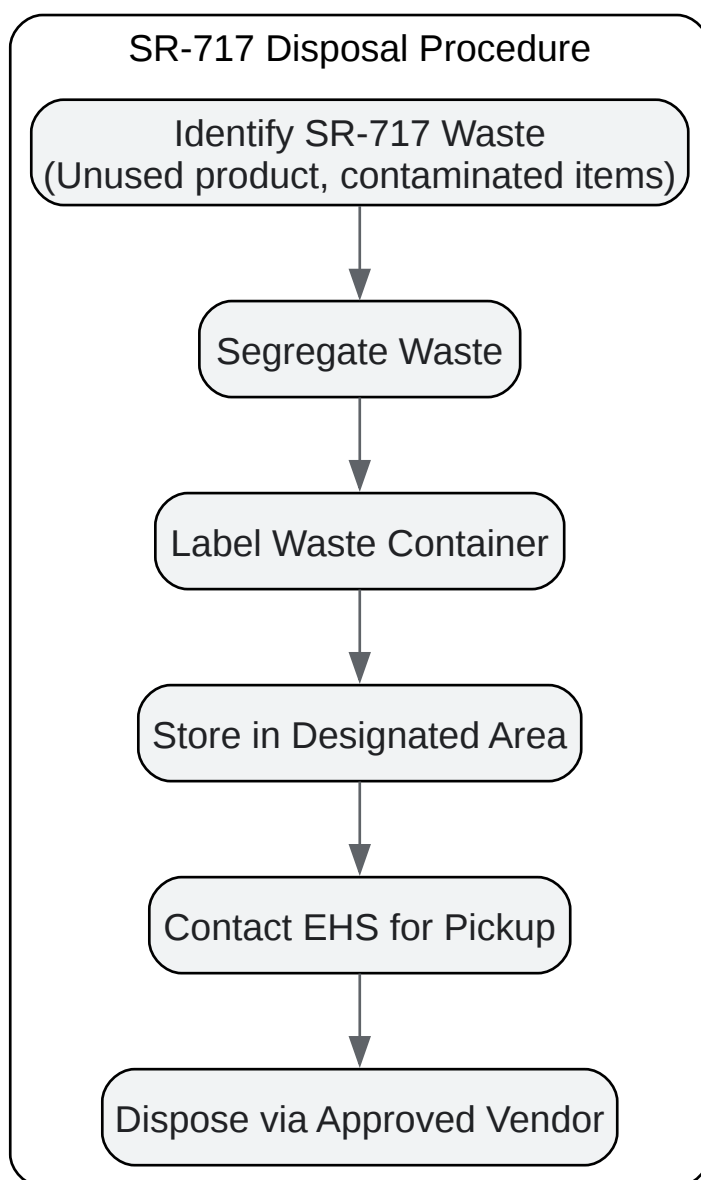
Experimental Workflow and Logical Relationships

The following diagrams illustrate the decision-making process for handling an **SR-717** spill and the general workflow for its proper disposal.



[Click to download full resolution via product page](#)

Caption: **SR-717** Spill Response Workflow



[Click to download full resolution via product page](#)

Caption: General **SR-717** Disposal Workflow

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. SR-717 | STING agonist | TargetMol \[targetmol.com\]](#)
- [2. selleckchem.com \[selleckchem.com\]](#)
- [3. SR-717|SR717|STING agonist|DC Chemicals \[dcchemicals.com\]](#)
- [4. axonmedchem.com \[axonmedchem.com\]](#)
- [5. caymanchem.com \[caymanchem.com\]](#)
- [6. file.medchemexpress.com \[file.medchemexpress.com\]](#)
- [7. aobious.com \[aobious.com\]](#)
- [8. medchemexpress.com \[medchemexpress.com\]](#)
- To cite this document: BenchChem. [Proper Disposal of SR-717: A Guide for Laboratory Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15607652/docs#proper-disposal-of-sr-717-a-guide-for-laboratory-professionals\]](https://www.benchchem.com/product/b15607652/docs#proper-disposal-of-sr-717-a-guide-for-laboratory-professionals)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)